

Methyl 3-(propylamino)propanoate: A Technical Review

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Compound of Interest

Compound Name: Methyl 3-(propylamino)propanoate

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Abstract

Methyl 3-(propylamino)propanoate, a secondary amine-containing β -amino acid ester, represents a class of compounds with potential applications in synthetic chemistry and drug discovery. This technical guide provides a comprehensive review of the available literature on this compound, including its chemical and physical properties. Due to the limited specific research on **Methyl 3-(propylamino)propanoate**, this document also draws upon data from closely related analogs to infer its probable synthetic routes, spectroscopic characteristics, and potential biological significance. This guide aims to serve as a foundational resource for researchers interested in the synthesis, characterization, and potential applications of N-alkylated β -amino acid esters.

Introduction

β -amino acids and their derivatives are of significant interest in medicinal chemistry and materials science. The introduction of an additional carbon in the backbone compared to their α -amino acid counterparts imparts unique conformational properties and resistance to enzymatic degradation. **Methyl 3-(propylamino)propanoate**, also known as N-propyl- β -alanine methyl ester, is a simple yet representative member of the N-alkylated β -amino acid ester family. While specific studies on this molecule are scarce, its structural motifs are present in various biologically active compounds. This review consolidates the known information about

Methyl 3-(propylamino)propanoate and provides inferred knowledge based on analogous compounds to guide future research.

Chemical and Physical Properties

The fundamental chemical and physical properties of **Methyl 3-(propylamino)propanoate** have been primarily determined through computational methods and are available in public chemical databases.

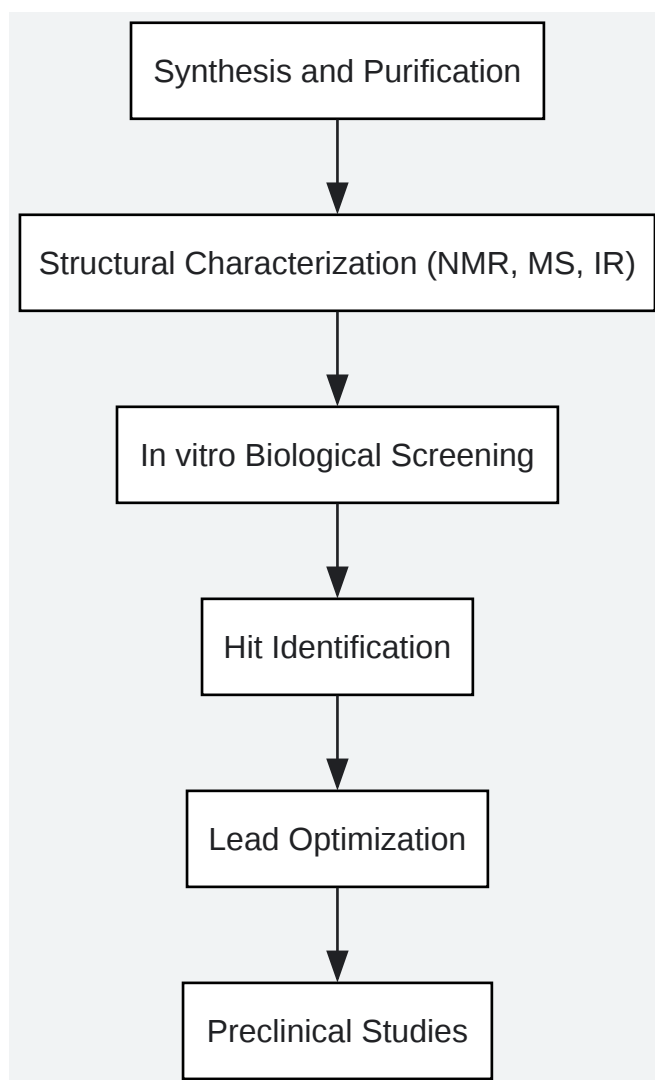
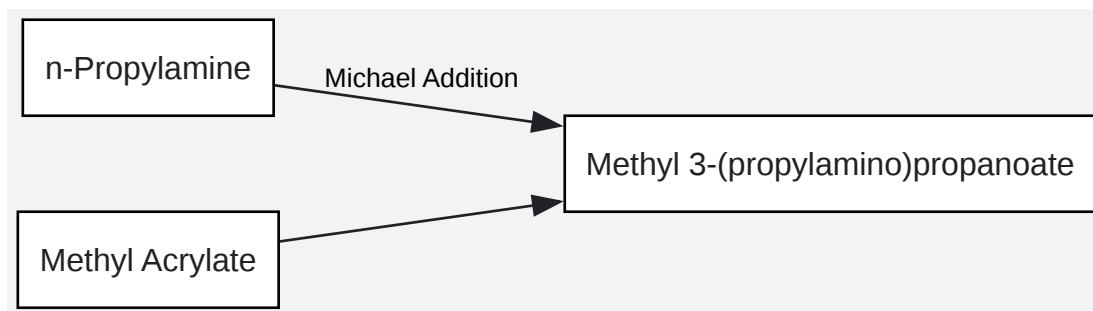
Property	Value	Source
Molecular Formula	C ₇ H ₁₅ NO ₂	PubChem[1]
Molecular Weight	145.20 g/mol	PubChem[1]
IUPAC Name	methyl 3-(propylamino)propanoate	PubChem[1]
CAS Number	5036-62-4	PubChem[1]
SMILES	CCCNCCC(=O)OC	PubChem[1]
XLogP3-AA (LogP)	0.5	PubChem[1]
Hydrogen Bond Donor Count	1	PubChem[1]
Hydrogen Bond Acceptor Count	3	PubChem[1]
Rotatable Bond Count	5	PubChem[1]
Exact Mass	145.110278721 g/mol	PubChem[1]

Synthesis and Experimental Protocols

While a specific, detailed experimental protocol for the synthesis of **Methyl 3-(propylamino)propanoate** is not readily available in the scientific literature, a highly probable and widely used method is the Michael addition of n-propylamine to methyl acrylate. This reaction is a common strategy for the synthesis of β -amino esters.

Proposed Synthetic Pathway: Michael Addition

The synthesis would involve the conjugate addition of the primary amine (n-propylamine) to the α,β -unsaturated ester (methyl acrylate).



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References

- 1. Methyl 3-(propylamino)propanoate | C7H15NO2 | CID 10630640 - PubChem [pubchem.ncbi.nlm.nih.gov]
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